

structural analysis of 3-Methylglutaconyl-CoA

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Compound of Interest

Compound Name: 3-Methylglutaconyl-CoA

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An In-depth Technical Guide to the Structural Analysis of **3-Methylglutaconyl-CoA**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Methylglutaconyl-CoA (3-MG-CoA) is a critical intermediate in the mitochondrial catabolism of the branched-chain amino acid, leucine. The structural and functional analysis of this molecule is paramount, primarily due to its accumulation in the inborn error of metabolism known as 3-Methylglutaconic Aciduria Type I (MGA Type I). This disorder arises from a deficiency in the enzyme **3-methylglutaconyl-CoA** hydratase (AUH), leading to severe neurological manifestations. This technical guide provides a comprehensive overview of 3-MG-CoA, including its molecular structure, metabolic context, and the key analytical methodologies employed for its detection and characterization. Detailed experimental protocols for enzymatic assays and metabolite profiling are provided, alongside quantitative data and structural insights into the AUH enzyme.

Molecular Profile of 3-Methylglutaconyl-CoA

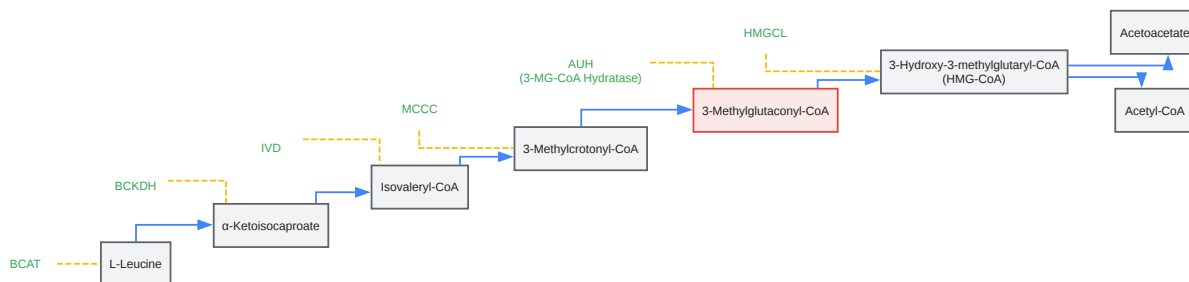
3-Methylglutaconyl-CoA is an acyl-CoA thioester. Its structure consists of a 3-methylglutaconyl moiety linked to a coenzyme A molecule. The coenzyme A tail is crucial for its interaction with enzymes in the leucine degradation pathway.

Property	Data
Chemical Formula	C27H42N7O19P3S
Average Molecular Weight	893.644 g/mol
Monoisotopic Molecular Weight	893.146902423 Da
IUPAC Name	(3E)-5-({2-[(3-{[4-({--INVALID-LINK-- phosphoryl}oxy)-1,2-dihydroxy-3,3-dimethylbutylidene]amino}-1-hydroxypropylidene)amino]ethyl}sulfanyl)-3-methyl-5-oxopent-3-enoic acid
Synonyms	MG-CoA, β -methylglutaconyl-CoA, trans-3-Methylglutaconyl-CoA
CAS Number	6247-73-0

Metabolic Pathways Involving 3-Methylglutaconyl-CoA

Leucine Catabolism Pathway

3-MG-CoA is the fifth intermediate in the canonical pathway for leucine degradation. A deficiency in the enzyme **3-methylglutaconyl-CoA** hydratase (encoded by the AUH gene) causes a metabolic block, leading to the accumulation of 3-MG-CoA and its byproducts.[1]



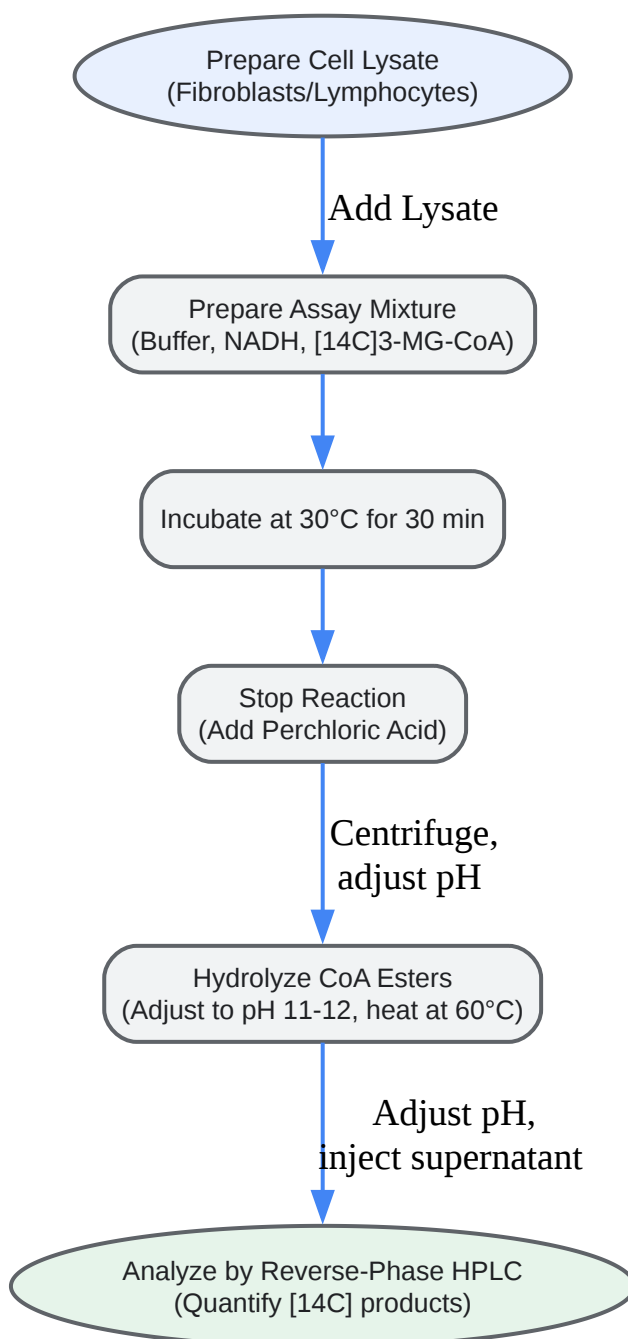
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Caption: The mitochondrial leucine degradation pathway.

Alternative Pathway in Secondary 3-MGA-urias

In metabolic disorders not directly related to leucine catabolism (secondary 3-MGA-urias), it is proposed that 3-MGA arises from the condensation of mitochondrial acetyl-CoA. This pathway operates in reverse of the canonical leucine breakdown, driven by acetyl-CoA accumulation under conditions of mitochondrial stress.[2]





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- [2. Methylglutaconyl-CoA hydratase - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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